Introduction: Navigating the Data Frontier with 6-Bromo-2,3-dichloropyridine

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Compound of Interest

Compound Name:	*6-Bromo-2,3-dichloropyridine*
CAS No.:	*1033820-08-4*
Cat. No.:	*B1521684*

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For researchers and professionals in drug development, substituted pyridines are foundational building blocks. **6-Bromo-2,3-dichloropyridine** (CAS No. 1033820-08-4), with its specific arrangement of halogen substituents, represents a molecule of significant synthetic potential. However, its status as a specialized research chemical means that comprehensive safety and toxicological data are not fully established. One safety data sheet explicitly states "No data available" for most hazard classifications, noting that the properties have not been thoroughly investigated[1].

This guide is structured to address this critical information gap. It moves beyond a simple recitation of available data to provide a framework for risk assessment based on the precautionary principle. By synthesizing information from structurally related compounds and established chemical safety paradigms, this document offers a robust guide to handling **6-Bromo-2,3-dichloropyridine** with the high degree of caution it warrants. The core directive for any professional using this compound is to treat it as potentially hazardous until proven otherwise.

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Section 1: Chemical Identity and Physicochemical Profile

A precise understanding of a compound's identity and physical properties is the bedrock of safe laboratory practice. This information dictates appropriate storage, handling, and experimental design.

Property	Value	Source(s)
CAS Number	1033820-08-4	[1][2][3][4][5]
Molecular Formula	$C_5H_2BrCl_2N$	[3][4]
Molecular Weight	226.89 g/mol	[3][4]
Appearance	White to yellow solid	[3][6]
Storage Conditions	Store in Refrigerator (2 to 8 °C) under an inert atmosphere.	[3][4][6]
Predicted Boiling Point	252.5 ± 35.0 °C @ 760 Torr	[3][6]
Predicted Density	1.848 ± 0.06 g/cm³ @ 20 °C	[3][6]

Section 2: Hazard Identification - A Profile Based on Chemical Analogy

While a specific, verified GHS classification for **6-Bromo-2,3-dichloropyridine** is lacking, its structure as a halogenated pyridine strongly suggests potential hazards. The presence of chlorine and bromine atoms on an aromatic ring often confers irritant properties and potential toxicity. Structurally similar compounds, such as 2,3-Dichloropyridine, are classified as causing skin, eye, and respiratory irritation[7]. Therefore, it is scientifically prudent to infer a similar hazard profile for **6-Bromo-2,3-dichloropyridine** until comprehensive data becomes available.

Inferred GHS Classification and Justification:

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Hazard Class	Category	Hazard Statement	Justification
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Halogenated aromatic compounds frequently act as skin irritants. This is a common classification for dichloropyridines[7].
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation	As with skin irritation, this is a probable effect based on chemical class and data from analogs[7].
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	Fine powders or vapors of functionalized pyridines can irritate the respiratory tract[7].

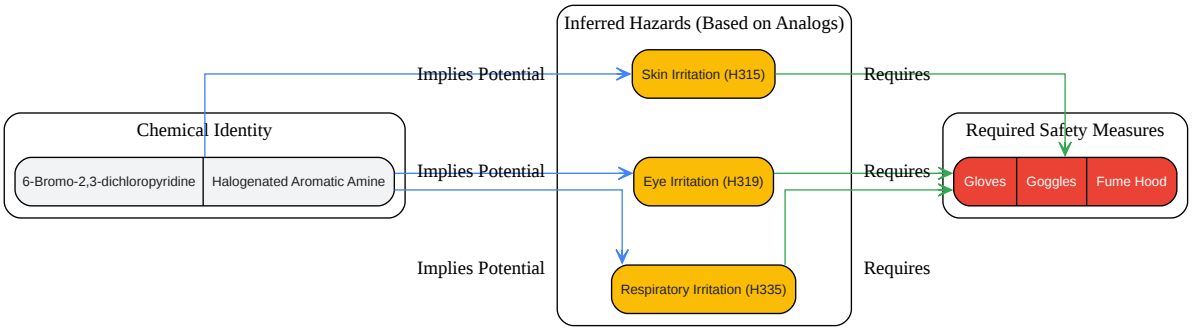
Globally Harmonized System (GHS) Label Elements (Inferred):

- Pictogram:
- Signal Word:Warning
- Hazard Statements:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- Precautionary Statements:
  - Prevention: P261, P264, P271, P280

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- Response: P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362+P364
- Storage: P403+P233, P405
- Disposal: P501

Diagram 1: GHS Hazard Logic This diagram illustrates the relationship between the chemical class and the inferred hazards, which dictate the necessary safety precautions.



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Caption: Inferred hazard pathway for **6-Bromo-2,3-dichloropyridine**.

Section 3: Laboratory Handling and Exposure Control

Given the uncharacterized nature of this compound, a conservative approach to handling is mandatory. Engineering controls should be the primary method of exposure limitation, supplemented by rigorous personal protective equipment.

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Engineering Controls: The First Line of Defense

- Fume Hood: All manipulations of solid **6-Bromo-2,3-dichloropyridine**, including weighing and transfers, as well as any reactions involving it, must be performed inside a certified chemical fume hood. This is to prevent inhalation of any dust or vapors.
- Ventilation: The laboratory should have adequate general ventilation to ensure that any fugitive emissions are diluted and removed.
- Safety Equipment: An eyewash station and safety shower must be readily accessible and tested regularly[8].

Personal Protective Equipment (PPE): A Non-Negotiable Barrier

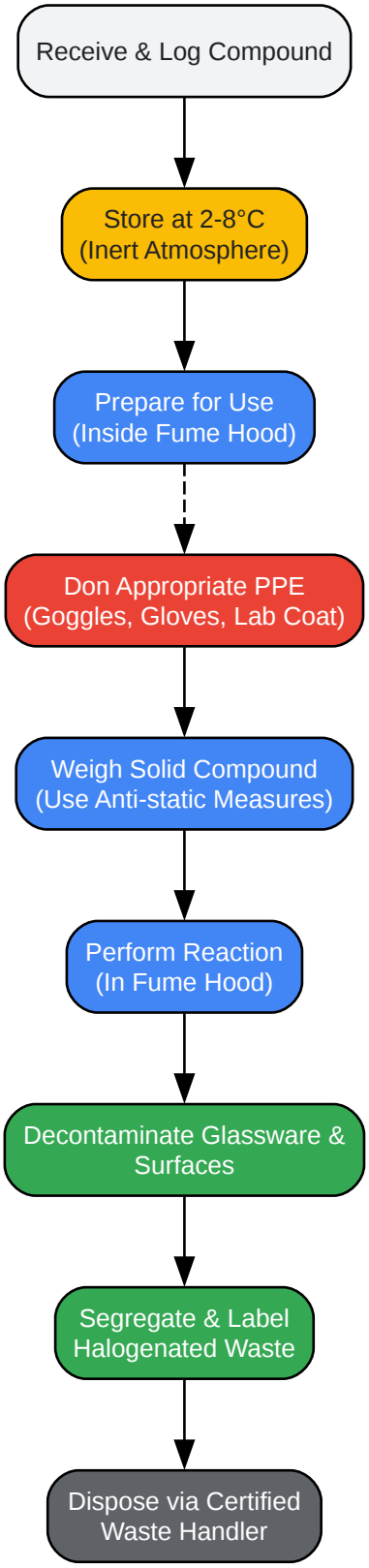
The selection of PPE must be based on the potential, not just confirmed, risks.

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PPE Type	Specification	Rationale and Best Practices
Eye/Face Protection	Chemical safety goggles conforming to EU EN166 or OSHA 29 CFR 1910.133 standards. A face shield should be worn for bulk transfers.	Protects against splashes and airborne particles. Standard safety glasses are insufficient.
Hand Protection	Nitrile or Neoprene gloves.	These materials generally offer good resistance to halogenated organic compounds. Always check manufacturer-specific breakthrough times. Discard and replace gloves immediately upon contamination.
Skin and Body Protection	A flame-retardant laboratory coat.	Protects skin from contact and prevents contamination of personal clothing.
Respiratory Protection	Not typically required if work is conducted exclusively within a fume hood. For emergencies or potential large-scale release, a NIOSH-approved respirator with organic vapor cartridges and a P95 particulate filter is recommended.	Protects against inhalation of vapors or fine dusts if engineering controls fail or are not available.

Diagram 2: Standard Laboratory Workflow This workflow diagram outlines the critical safety checkpoints for handling **6-Bromo-2,3-dichloropyridine** from receipt to disposal.

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Caption: Safe handling workflow for **6-Bromo-2,3-dichloropyridine**.

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Section 4: Emergency Procedures

Rapid and correct response to an exposure or spill is critical. All personnel must be familiar with these procedures before beginning work.

First-Aid Measures

- General Advice: In all cases of exposure, consult a physician and show them this safety data sheet[1].
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration.
- In Case of Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes while removing all contaminated clothing[1].
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing[1].
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water[9].

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide[9].
- Specific Hazards: Combustion is expected to produce hazardous gases, including carbon oxides (CO, CO_2), nitrogen oxides (NOx), hydrogen chloride (HCl), and hydrogen bromide (HBr)[10].
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear[9].

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear the PPE detailed in Section 3. Ensure adequate ventilation. Avoid dust formation[9].

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- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains[9].
- Cleanup Protocol:
  - Secure the area and ensure proper PPE is in use.
  - Gently sweep up the solid material, avoiding the creation of dust.
  - Place the swept material into a suitable, closed, and labeled container for disposal.
  - Clean the spill area with a suitable solvent (e.g., isopropanol, ethanol) and then wash with soap and water.
  - Collect all cleaning materials for disposal as hazardous waste.

Section 5: Stability, Reactivity, and Disposal

- Reactivity and Stability: The compound is expected to be stable under recommended storage conditions (2-8°C, inert atmosphere)[3][4].
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids, which are common incompatibilities for pyridine derivatives[10][11].
- Hazardous Decomposition Products: Under thermal decomposition or fire conditions, it may produce toxic fumes of NOx, CO, CO_2, HCl, and HBr[10].
- Disposal Considerations: This material and its container must be disposed of as hazardous waste. Contact a licensed professional waste disposal service. Do not dispose of down the drain or into the environment. All local, state, and federal regulations must be followed.

Conclusion: A Commitment to Scientific Integrity and Safety

6-Bromo-2,3-dichloropyridine is a valuable tool for chemical innovation. However, its full safety profile remains to be elucidated. This guide underscores the professional responsibility of every scientist to approach such compounds with a comprehensive safety mindset. By

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understanding the chemical's known properties, inferring potential hazards from analogous structures, and rigorously applying established protocols for engineering controls, personal protection, and emergency response, researchers can work with this compound confidently and safely, upholding the highest standards of scientific integrity.

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